

# Safe Disposal of [(2-Amino-2-oxoethyl)thio]acetic Acid: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: [(2-Amino-2-oxoethyl)thio]acetic acid

Cat. No.: B175270

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of **[(2-Amino-2-oxoethyl)thio]acetic acid**, a compound that requires careful handling due to its potential hazards.

## Safety and Hazard Information

**[(2-Amino-2-oxoethyl)thio]acetic acid** is classified with the following hazards:

- Acute Toxicity 4 (Oral): Harmful if swallowed.[1]
- Eye Irritation: Causes serious eye irritation.[1]

The compound is a combustible solid, and appropriate safety measures should be taken during handling and disposal.[1] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

## Quantitative Data Summary

Hazard Classification	GHS Code	Signal Word
Acute Toxicity 4 (Oral)	H302	Warning
Eye Irritation	H319	Warning

Data sourced from the Sigma-Aldrich Safety Data Sheet.<sup>[1]</sup>

## Disposal Procedure

The disposal of **[(2-Amino-2-oxoethyl)thio]acetic acid** must be conducted in accordance with local, state, and federal regulations. The following is a general procedural guide.

### Step 1: Waste Segregation and Collection

- Do not mix **[(2-Amino-2-oxoethyl)thio]acetic acid** with other waste streams, especially incompatible chemicals. It should be collected in a dedicated, properly labeled hazardous waste container.
- The container must be made of a compatible material, be in good condition, and have a tightly fitting lid to prevent leaks or spills.<sup>[2]</sup>
- Label the container clearly with the words "Hazardous Waste," the full chemical name "**[(2-Amino-2-oxoethyl)thio]acetic acid**," and the associated hazard symbols (e.g., GHS07 pictogram).<sup>[1][2]</sup>

### Step 2: Container Management

- Keep the waste container closed at all times, except when adding waste.<sup>[2]</sup>
- Store the container in a designated, well-ventilated, and secure waste accumulation area.
- Avoid storing the waste container near heat sources or in direct sunlight.

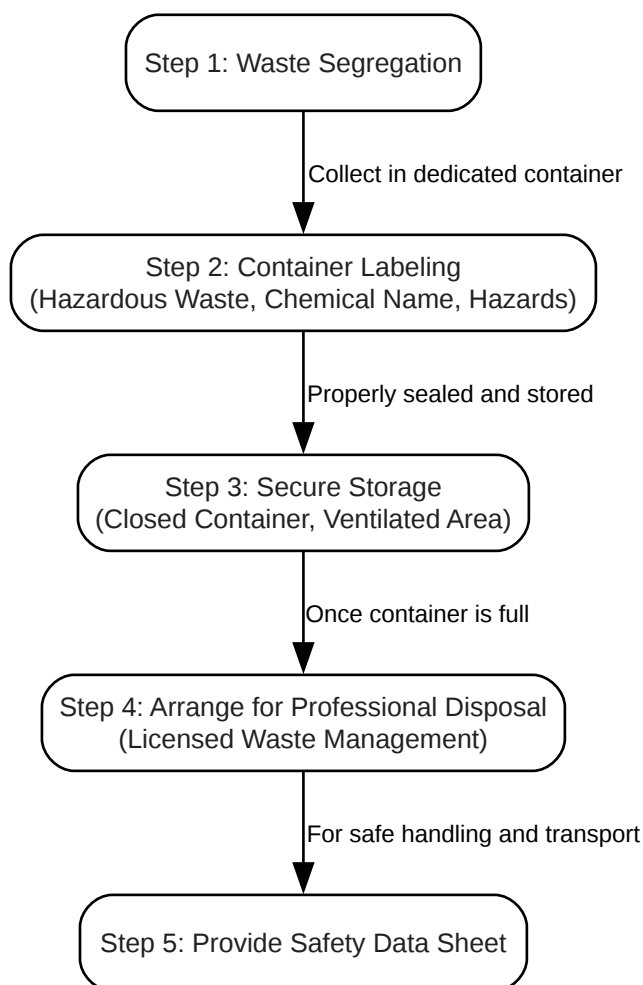
### Step 3: Spill and Decontamination Procedures

- In the event of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth).
- Collect the absorbed material and place it in the designated hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent.
- Rinse empty containers of **[(2-Amino-2-oxoethyl)thio]acetic acid** three times with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

## Step 4: Final Disposal

- Arrange for the collection of the hazardous waste by a licensed environmental waste management company.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **[(2-Amino-2-oxoethyl)thio]acetic acid**.
- Do not dispose of **[(2-Amino-2-oxoethyl)thio]acetic acid** down the drain or in the regular trash.<sup>[3][4]</sup> As an organosulfur compound, it requires special disposal considerations, which may include incineration in a permitted hazardous waste incinerator.<sup>[3]</sup>

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of [(2-Amino-2-oxoethyl)thio]acetic acid.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)